

Application Note: Purification of 2(Methylamino)cyclohexanone Hydrochloride by Recrystallization

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Compound of Interest		
Compound Name:	2-(Methylamino)cyclohexanone hydrochloride	
Cat. No.:	B1357846	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Introduction

2-(Methylamino)cyclohexanone hydrochloride is a chemical intermediate with applications in pharmaceutical synthesis. The purity of this compound is critical for downstream applications, necessitating an effective and reproducible purification method. Recrystallization is a robust technique for purifying solid compounds, leveraging differences in solubility between the compound of interest and impurities in a given solvent system at varying temperatures. This application note provides a detailed protocol for the purification of **2-**

(Methylamino)cyclohexanone hydrochloride via recrystallization, along with relevant data and a procedural workflow. As a hydrochloride salt, the compound generally shows improved solubility in polar solvents compared to its free base form.[1] The solubility is also temperature-dependent, a key principle for purification by recrystallization.[1]

Quantitative Data Summary

A common and effective solvent system for the recrystallization of similar amine hydrochlorides is a mixture of ethanol and acetone.[2][3] The following table summarizes the quantitative parameters for a typical recrystallization procedure.



Parameter	Value	Reference
Solvent System	Ethanol (Solvent) / Acetone (Anti-solvent)	[2][3]
Crude Product (Example)	1.64 g	[2]
Ethanol (for dissolution)	~10 mL	[2]
Acetone (for precipitation)	30 mL	[2]
Dissolution Temperature	Reflux	[2]
Crystallization Temperature	Room temperature, then freezer	[2]
Yield (Example)	1.45 g (76%)	[2]
Melting Point (Crude)	143-144 °C	[2]
Melting Point (Purified)	157-158 °C	[2]

Experimental Protocol

This protocol details the steps for the recrystallization of **2-(Methylamino)cyclohexanone hydrochloride**.

Materials:

- Crude 2-(Methylamino)cyclohexanone hydrochloride
- Ethanol (reagent grade)
- Acetone (reagent grade)
- Round bottom flask
- Reflux condenser
- Heating mantle or oil bath

Methodological & Application





- Magnetic stirrer and stir bar
- Büchner funnel and flask
- Vacuum source
- Filter paper
- Desiccator
- Silica gel

Procedure:

- Dissolution: Place the crude **2-(Methylamino)cyclohexanone hydrochloride** into a round bottom flask equipped with a magnetic stir bar. Add a minimal amount of ethanol to the flask. For instance, for approximately 1.64 g of crude product, about 10 mL of ethanol can be used as a starting point.[2] Heat the mixture to reflux with stirring until the solid is completely dissolved.[2]
- Hot Filtration (Optional): If insoluble impurities are observed in the hot solution, perform a hot
 gravity filtration to remove them. This step is crucial to prevent the incorporation of insoluble
 materials into the final crystals.
- Crystallization: Remove the flask from the heat source and allow it to cool to room temperature. Once at room temperature, slowly add acetone as an anti-solvent while stirring. A typical ratio would be approximately three times the volume of ethanol used for dissolution (e.g., 30 mL of acetone for 10 mL of ethanol).[2] The solution will become cloudy, indicating the precipitation of the purified product.
- Complete Crystallization: To maximize the yield, place the flask in a freezer overnight to facilitate complete crystallization.[2][3]
- Isolation of Crystals: Collect the crystallized product by vacuum filtration using a Büchner funnel.[2]



- Washing: Wash the crystals with a small amount of cold acetone to remove any remaining soluble impurities.
- Drying: Dry the purified crystals in a desiccator over silica gel until a constant weight is achieved.[2][3]
- Purity Assessment: Determine the melting point of the purified product. A sharp melting point close to the literature value indicates high purity. For a similar compound, the melting point increased from 143-144 °C (crude) to 157-158 °C (purified).[2]

Visual Representation of the Workflow

The following diagram illustrates the key steps in the recrystallization process.



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Caption: Workflow for the recrystallization of **2-(Methylamino)cyclohexanone hydrochloride**.

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